

Initial Pharmacological Profiling of Jatrophone: A Technical Guide

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Compound of Interest

Compound Name: *Jatrophane 2*

Cat. No.: *B12398877*

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Abstract

Jatrophone, a macrocyclic diterpene isolated from plants of the *Jatropha* genus, has demonstrated significant potential as an anticancer agent.^{[1][2][3]} This technical guide provides a comprehensive overview of the initial pharmacological profiling of jatrophone, with a focus on its cytotoxic activity, mechanism of action, and the experimental methodologies used for its evaluation. Quantitative data from various studies are summarized, and key signaling pathways are visualized to facilitate a deeper understanding of its therapeutic potential.

Cytotoxic Activity

Jatrophone exhibits potent cytotoxic effects against a range of human cancer cell lines, including those resistant to conventional chemotherapeutic agents.^{[1][3]} The half-maximal inhibitory concentration (IC₅₀) values, a measure of the compound's potency, have been determined in several studies and are summarized in the table below.

Cell Line	Cancer Type	IC50 (μM)	Reference
MCF-7/ADR	Doxorubicin-Resistant Breast Cancer	1.8	
Hep G2	Hepatocellular Carcinoma	3.2	
HeLa	Cervical Cancer	5.13	
WiDr	Colon Adenocarcinoma	8.97	
AGS	Stomach Cancer	2.5	

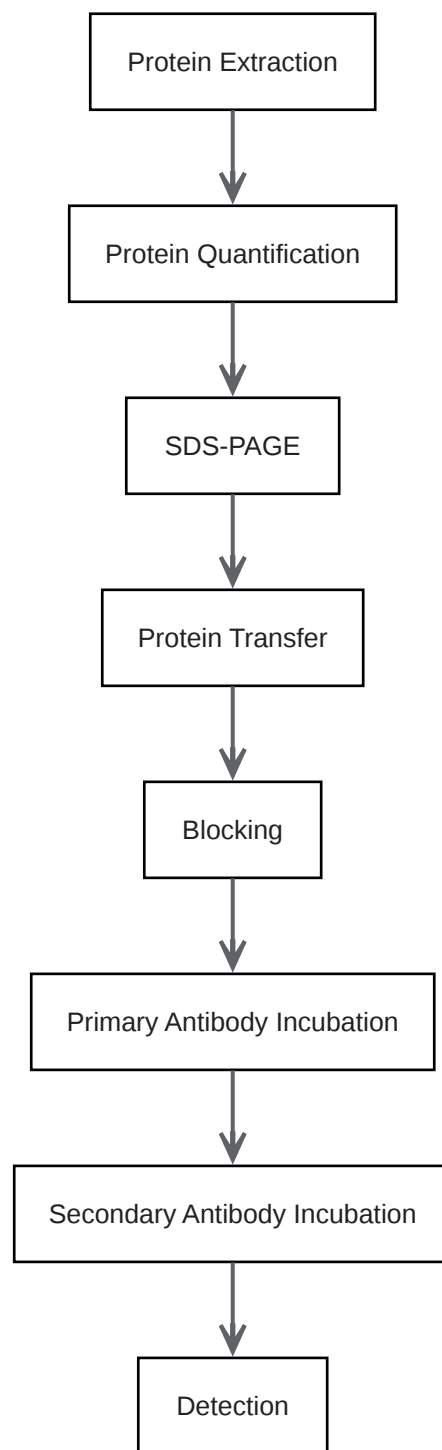
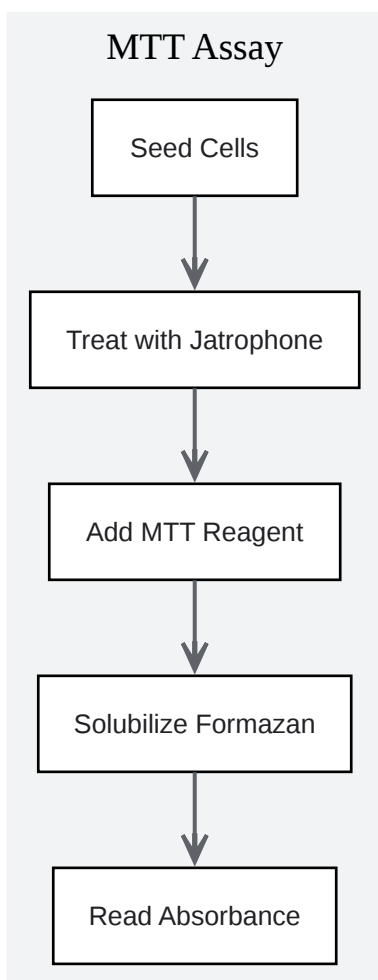
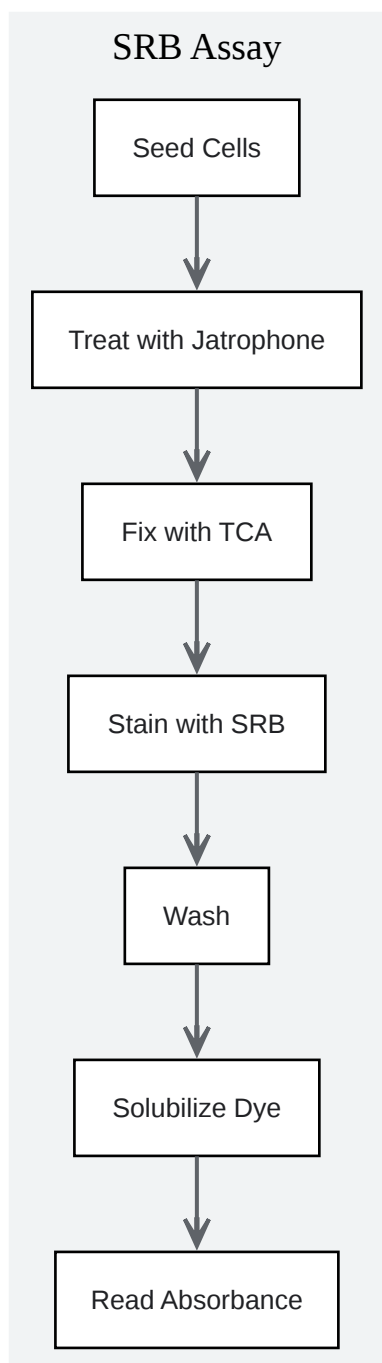
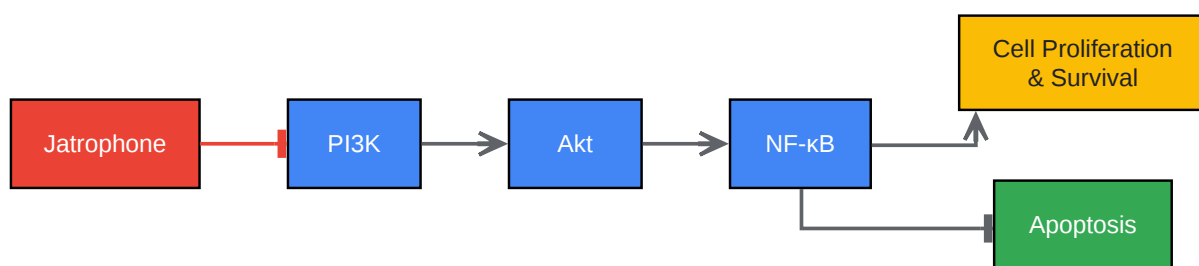
Table 1: Cytotoxic Activity of Jatrophone against Various Cancer Cell Lines. This table summarizes the IC50 values of jatrophone in different human cancer cell lines, demonstrating its broad-spectrum anticancer potential.

Mechanism of Action

The primary mechanism underlying the anticancer activity of jatrophone involves the inhibition of the PI3K/Akt/NF-κB signaling pathway. This pathway is crucial for cell survival, proliferation, and drug resistance in many cancers. By downregulating the expression of key proteins in this cascade, jatrophone induces cell cycle arrest, apoptosis (programmed cell death), and autophagy (a cellular self-degradation process).

PI3K/Akt/NF-κB Signaling Pathway Inhibition

Jatrophone treatment has been shown to significantly decrease the expression levels of PI3K, phosphorylated Akt (p-AKT), and NF-κB in cancer cells. This inhibition disrupts the downstream signaling that promotes cancer cell survival and proliferation.



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References

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